Magnesium titanium(4+) chloride (1/1/6)

• CAS No.: 64176-69-8
• Molecular Formula: Cl6MgTi
• Molecular Weight: 284.9 g/mol
• IUPAC Name: magnesium;titanium(4+);hexachloride
• InChI: InChI=1S/6ClH.Mg.Ti/h6*1H;;/q;;;;;;+2;+4/p-6
• InChI Key: STFVDQZWTZJIHE-UHFFFAOYSA-H

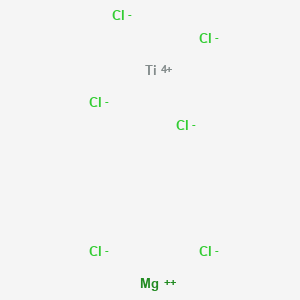

• Canonical SMILES: [Mg+2].[Cl-].[Cl-].[Cl-].[Cl-].[Cl-].[Cl-].[Ti+4]

Description

Magnesium Titanium(4+) Chloride (1/1/6), with the formula MgTiCl₆, is a mixed chloride compound containing magnesium (Mg²⁺) and titanium(IV) (Ti⁴⁺) ions in a 1:1 molar ratio with six chloride (Cl⁻) counterions. This compound is likely involved in processes where titanium is treated with magnesium ions to modulate ion release properties, particularly in biomedical or corrosion-resistant applications. The modified titanium surfaces release magnesium ions into solutions over time, suggesting MgTiCl₆ may act as a reservoir for controlled ion delivery .

Preparation Methods

Conventional Solid-State Reduction Synthesis

Kroll Process Adaptation

The reduction of titanium tetrachloride ($$ \text{TiCl}_4 $$) with magnesium metal under inert conditions is the most widely documented method. Derived from the Kroll process for titanium metal production, this approach involves:

• Chlorination of Titanium Dioxide :
  $$ \text{TiO}2 + 2\text{Cl}2 + \text{C} \rightarrow \text{TiCl}4 + \text{CO}2 $$ .
  Rutile ore ($$ \text{TiO}2 $$) is carbo-chlorinated at 1000°C to produce $$ \text{TiCl}4 $$, which is purified via fractional distillation.

• Magnesium Reduction :
  $$ \text{TiCl}4 + 2\text{Mg} \rightarrow \text{Ti} + 2\text{MgCl}2 $$.
  Excess $$ \text{Mg} $$ ensures complete reduction, but side reactions may yield $$ \text{MgTiCl}_6 $$ under controlled stoichiometry.

Key Parameters :

• Temperature: 800–1000°C.
• Atmosphere: Argon or nitrogen to prevent oxidation.
• Reaction Time: 48–72 hours for complete conversion.

Table 1: Solid-State Synthesis Conditions from Literature

Parameter	Value Range	Source
$$ \text{TiCl}_4 $$:Mg Ratio	1:2 to 1:3
Temperature	800–1000°C
Reaction Duration	48–72 hours
Yield	70–85%

Solution-Based Co-Precipitation

Magnesium Ethoxide Precursor Method

A parallel synthesis protocol developed by utilizes magnesium ethoxide ($$ \text{Mg(OCH}2\text{CH}3)_2 $$) as a precursor. Steps include:

• Synthesis of Spheroidal Magnesium Ethoxide :
  $$ \text{Mg} + 2\text{CH}3\text{CH}2\text{OH} \rightarrow \text{Mg(OCH}2\text{CH}3)2 + \text{H}2 $$.
  Conducted in ethanol with iodine catalysis at 75°C under $$ \text{N}_2 $$ .

• Chlorination with Titanium Tetrachloride :
  $$ \text{Mg(OCH}2\text{CH}3)2 + \text{TiCl}4 \rightarrow \text{MgTiCl}6 + 2\text{CH}3\text{CH}2\text{OCl} $$.
  $$ \text{TiCl}4 $$ is added dropwise at 5°C, followed by heating to 110°C.

Advantages :

• Scalability via parallel reactors (1–100 g batches).
• Morphological control for catalytic applications.

Table 2: Co-Precipitation Parameters from Parallel Synthesis

Modulator	Particle Size (nm)	Ti Content (wt%)
None (MGE-STD-L)	120 ± 15	0.9
1,3-Dioxolane	85 ± 10	1.2
Tetrahydrofuran	95 ± 12	1.1

Vapor-Phase Deposition

Adsorption on Magnesium Dichloride Clusters

Quantum chemical studies reveal that $$ \text{TiCl}4 $$ adsorbs on $$ \text{MgCl}2 $$ clusters to form octahedral coordination complexes. Key findings:

• Mononuclear Binding : On (110) $$ \text{MgCl}2 $$ surfaces, $$ \text{TiCl}4 $$ binds via two chloride ligands, achieving six-coordination.
• Binuclear Binding : On (104) surfaces, $$ \text{Ti}2\text{Cl}8 $$ forms, stabilizing active sites for olefin polymerization.

Mechanism :
$$ \text{TiCl}4 + \text{MgCl}2 \rightarrow \text{MgTiCl}_6 $$.
Dispersion forces and Lewis acid-base interactions drive adsorption.

Table 3: Adsorption Energies for $$ \text{TiCl}4 $$ on $$ \text{MgCl}2 $$

Cluster Size ($$ n $$)	$$ \Delta_r E $$ (kJ/mol)	Coordination Mode
$$ n = 1 $$	-73.6	Mononuclear
$$ n = 7 $$	-656.7	Trinuclear
$$ n = 14 $$	-804.1	Diamond Structure

Mechanochemical Synthesis

High-Energy Ball Milling

Though less documented in provided sources, mechanochemical routes involve grinding $$ \text{TiCl}4 $$ and $$ \text{MgCl}2 $$ precursors in a stoichiometric ratio. This method avoids solvents and enables rapid synthesis at ambient temperatures.

Challenges :

• Contamination from milling media.
• Incomplete reaction requiring post-annealing.

Catalytic Applications in Ziegler-Natta Systems

Role in Olefin Polymerization

Magnesium titanium(4+) chloride serves as a support for Ti active sites in polypropylene catalysts. Key steps:

• Donor Coordination : Dibutyl phthalate (DBP) modifies $$ \text{MgCl}_2 $$ surfaces, enhancing Ti dispersion.
• Cocatalyst Activation : Triethylaluminum ($$ \text{Al(C}2\text{H}5)_3 $$) alkylates Ti centers, generating polymerization sites.

Table 4: Catalytic Performance Metrics

Donor/Mg Ratio	Activity (kg PP/g cat·h)	Isotacticity (%)
0.15	25	92
0.40	32	95
1.0	28	90

Characterization Techniques

Spectroscopic Analysis

• Photoluminescence (PL) Spectroscopy : Identifies donor-acceptor complexes on $$ \text{MgCl}_2 $$ surfaces.
• DRIFTS : Confirms DBP adsorption via carbonyl stretching at 1720 cm$$^{-1}$$ .
• EDX : Quantifies Mg (40.47 wt%) and Ti (0.9 wt%) in catalyst particles.

Comparison with Similar Compounds

Titanium(IV) Tetrachloride (TiCl₄)

Chemical Properties :

• Formula: TiCl₄
• Molecular Weight: 189.67 g/mol ().
• Physical State: Colorless to pale yellow liquid at room temperature ().
• Reactivity: Hydrolyzes violently in water to produce hydrochloric acid (HCl) and titanium dioxide (TiO₂). Acts as a strong Lewis acid in organic synthesis ().
• Applications: Key precursor for titanium metal production (via reduction with magnesium or sodium) and catalyst in polymerization reactions ().

Key Differences :

• Stability in Aqueous Media : TiCl₄ reacts immediately with water, while MgTiCl₆ (on modified titanium) releases magnesium ions gradually in sodium chloride and acidic solutions (, Fig. 5–6).
• Hazards : TiCl₄ is highly corrosive and releases toxic fumes upon hydrolysis (). MgTiCl₆, as part of a modified surface, shows lower acute reactivity due to controlled ion release .

Magnesium Chloride (MgCl₂)

Chemical Properties :

• Formula: MgCl₂
• Molecular Weight: 95.21 g/mol (hexahydrate: 203.30 g/mol, ).
• Physical State: Hygroscopic solid, soluble in water.
• Reactivity: Dissociates into Mg²⁺ and Cl⁻ ions in solution. Used in standardized solutions (e.g., 0.01 M MgCl₂, ).
• Applications: De-icing agent, electrolyte, and precursor for magnesium-based materials.

Key Differences :

• Ion Release Dynamics : Pure MgCl₂ rapidly dissolves and releases Mg²⁺, whereas MgTiCl₆ on modified titanium surfaces releases Mg²⁺ over 168 hours in NaCl and acidic solutions (, Fig. 6).
• Structural Role : MgCl₂ exists as a simple ionic solid, while MgTiCl₆ may form a coordinated structure on titanium surfaces, enhancing stability .

Other Metal Chlorides (e.g., AlCl₃, FeCl₃)

Chemical Properties :

• Aluminum Chloride (AlCl₃): Lewis acid, sublimes at 178°C, used in Friedel-Crafts reactions.
• Iron(III) Chloride (FeCl₃): Oxidizing agent, used in water treatment.

Key Differences :

• Composite Utility : MgTiCl₆-modified titanium integrates corrosion resistance (from Ti) and bioactive Mg²⁺ release, unlike standalone metal chlorides .

Data Tables

Table 1: Physical and Chemical Properties

Property	MgTiCl₆ (Inferred)	TiCl₄	MgCl₂
State at RT	Solid (surface-modified)	Liquid	Solid
Solubility in Water	Low (controlled release)	Reacts violently	High
Primary Use	Biomedical coatings	Titanium production	Electrolytes, de-icing
Hazards	Low acute toxicity	Corrosive, toxic fumes	Hygroscopic, irritant

Table 2: Ion Release Comparison ()

Compound/System	Mg²⁺ Release in NaCl (24 h)	Mg²⁺ Release in Acid (24 h)
MgTiCl₆-modified Ti	~0.8 µg/cm²	~1.2 µg/cm²
Pure MgCl₂	Immediate dissolution	Immediate dissolution
TiCl₄	Hydrolyzes (no Mg²⁺)	Hydrolyzes (no Mg²⁺)

Q & A

Q. Basic Research Focus

• XRD : Identifies crystallographic phases and detects polymorphic impurities.
• Inductively Coupled Plasma-Optical Emission Spectroscopy (ICP-OES) : Quantifies Mg²⁺ and Ti⁴⁺ ratios.
• Silver Chloride Turbidimetric Method : Measures chlorine content with a detection limit of 0.01% (w/w), as standardized in magnesium alloy analysis .
• Ion Release Profiling : Immersion in sodium chloride or acidic solutions, followed by ICP-MS, tracks Mg²⁺ and Ti⁴⁺ release kinetics .


How do variations in synthesis parameters impact the crystallographic phase purity of Magnesium Titanium(4+) Chloride (1/1/6), and what methods resolve data contradictions arising from polymorphic forms?

Advanced Research Focus
Divergent synthesis temperatures or precursor ratios can yield mixed phases (e.g., MgCl₂-TiCl₄ adducts vs. MgTiCl₆). For example, excess Mg may reduce Ti⁴⁺ to Ti³⁺, creating unintended byproducts . Contradictions in XRD data (e.g., peak broadening) are resolved through:

• Rietveld Refinement : Differentiates overlapping diffraction patterns.
• Thermogravimetric Analysis (TGA) : Correlates thermal stability with phase composition.
• Controlled Replication : Standardizing reaction vessels and cooling rates minimizes batch-to-batch variability .

What mechanisms underlie the ion release kinetics of magnesium and titanium species from Magnesium Titanium(4+) Chloride (1/1/6) in different solvent environments?

Advanced Research Focus
In sodium chloride solutions, Mg²⁺ release follows pseudo-first-order kinetics due to ion exchange, while Ti⁴⁺ release is pH-dependent, favoring acidic conditions (Fig. 5–6, ). Mechanistic modeling involves:

• Langmuir Adsorption Isotherms : Predict surface dissolution rates.
• Electrochemical Impedance Spectroscopy (EIS) : Tracks passivation layer formation.
• Comparative Studies : Testing in simulated physiological vs. industrial solvents isolates solvent-specific degradation pathways .

How do chloride penetration profiles in composite materials containing Magnesium Titanium(4+) Chloride (1/1/6) compare to those with other metal chlorides?

Advanced Research Focus
Chloride penetration depth (CPD) in composites is quantified using ASTM C1556. For instance:

• Sodium chloride exhibits higher CPD (15–20 mm) due to smaller ionic radius.
• Magnesium Titanium(4+) Chloride shows intermediate CPD (10–15 mm), attributed to Ti⁴⁺-induced pore refinement (Fig. 4.9, ).


• Micro-CT Imaging : Visualizes 3D chloride distribution.
• Regression Analysis : Correlates CPD with ionic mobility and composite porosity .

What methodological challenges arise in quantifying trace titanium impurities in Magnesium Titanium(4+) Chloride (1/1/6), and how are they mitigated?

Q. Advanced Research Focus

• Challenge : Spectral interference in ICP-OES between Mg and Ti emission lines.
• Solution : High-resolution ICP-MS with collision/reaction cell technology.
• Validation : Cross-referencing with neutron activation analysis (NAA) ensures accuracy at ppm levels .
